

Safety and handling of 2,6-Difluorophenyl isothiocyanate

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Compound of Interest

Compound Name: 2,6-Difluorophenyl isothiocyanate

Cat. No.: B1350952

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An In-Depth Technical Guide to the Safety and Handling of 2,6-Difluorophenyl Isothiocyanate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safe handling, storage, use, and disposal of **2,6-Difluorophenyl isothiocyanate** (CAS No. 207974-17-2). The information is intended to equip laboratory personnel with the necessary knowledge to minimize risks and manage this chemical responsibly in a research and development setting.

Chemical and Physical Properties

2,6-Difluorophenyl isothiocyanate is a halogenated aryl isothiocyanate used as an intermediate in organic and pharmaceutical synthesis.^{[1][2]} It is a clear, colorless liquid that is sensitive to moisture and hydrolyzes in water.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2,6-Difluorophenyl Isothiocyanate**

Property	Value	References
CAS Number	207974-17-2	[1][3]
Molecular Formula	C ₇ H ₃ F ₂ NS	[1][4]
Molecular Weight	171.17 g/mol	[1][3]
Appearance	Clear, colorless liquid	[1]
Boiling Point	217 °C (lit.)	[1][3][4]
Density	1.325 g/mL at 25 °C (lit.)	[1][3][4]
Refractive Index (n _{20/D})	1.604 (lit.)	[1][3][4]
Flash Point	104 °C (219.2 °F) - closed cup	[3]
Vapor Pressure	1.21 mmHg at 25°C	[4]
Water Solubility	Hydrolyzes in water	[1][2]
Storage Temperature	2-8°C	[1][3][4]

Hazard Identification and Classification

This chemical is classified as hazardous and requires careful handling. The primary hazards are severe skin corrosion and respiratory sensitization.[3][5] It is designated as a combustible, corrosive hazardous material.[6] Table 2 summarizes its hazard classification according to the Globally Harmonized System (GHS).

Table 2: Hazard Identification and Classification

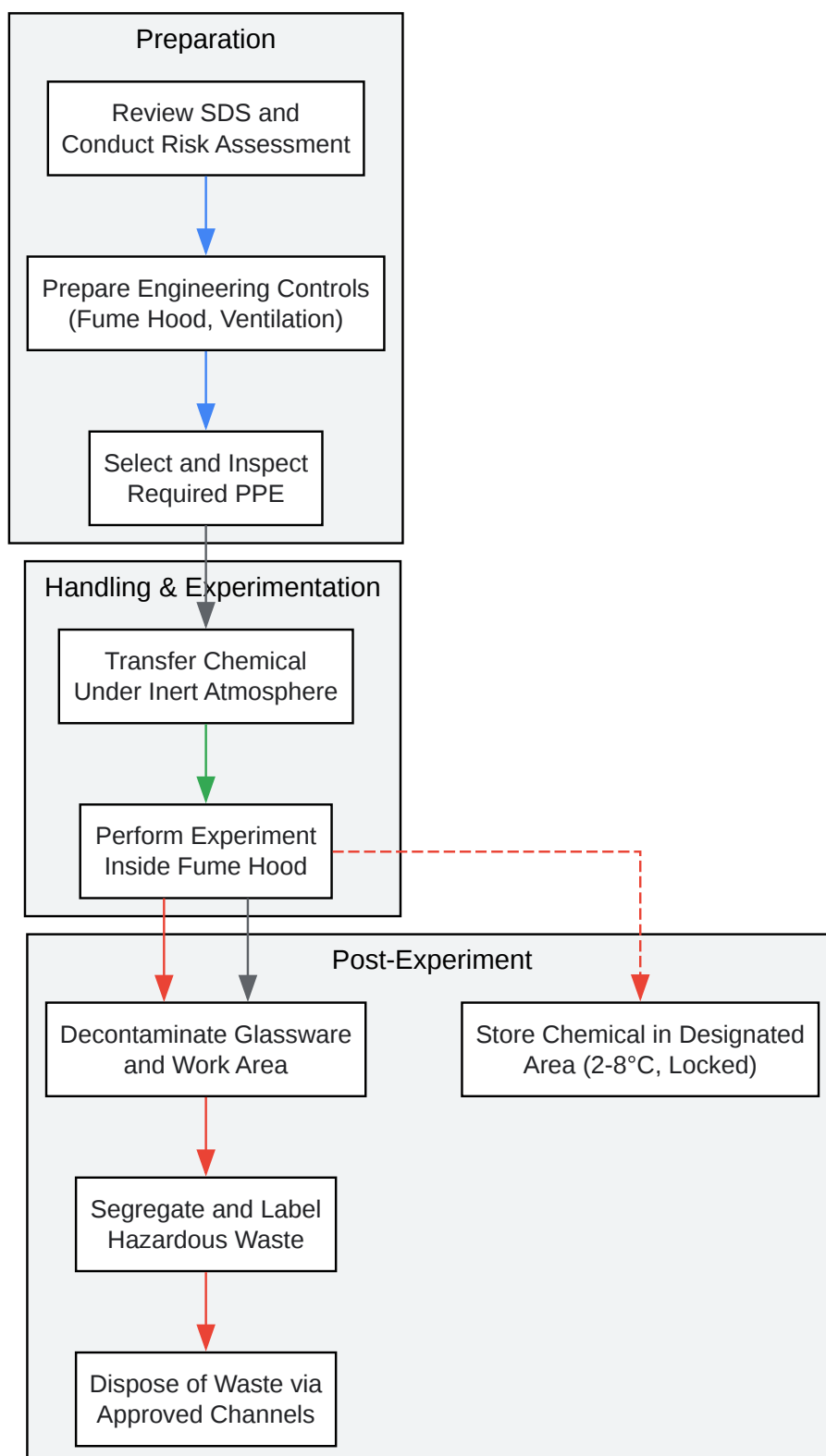
Category	Information	References
GHS Pictograms	GHS05 (Corrosion), GHS08 (Health Hazard)	[4] [5]
Signal Word	Danger	[1] [3] [4] [5]
Hazard Statements	H314: Causes severe skin burns and eye damage. H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[1] [3] [5]
Precautionary Statements	P260/P261: Do not breathe dust/fume/gas/mist/vapours/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P284: Wear respiratory protection. P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER/doctor. P405: Store locked up. P501: Dispose of	[1] [2] [5]

contents/container to industrial
incineration plant.

Hazard Class	8 (Corrosive), 6.1 (Toxic)	[1] [4]
Packing Group	II	[1] [4]
RIDADR	UN 1760	[1] [4]

Safe Handling and Storage Procedures

Proper handling and storage are critical to ensure safety. The logical workflow for handling this chemical involves careful planning, use of appropriate controls, and proper disposal.



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Caption: General workflow for safely handling **2,6-Difluorophenyl isothiocyanate**.

Engineering Controls

All work with **2,6-Difluorophenyl isothiocyanate** must be conducted in a well-ventilated area, specifically within a certified chemical fume hood.[5][7] Use spark-proof and anti-static equipment where possible to prevent ignition.[5][8]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is mandatory. Due to the corrosive and sensitizing nature of the compound, comprehensive protection is required.[5]

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale & References
Eye/Face Protection	Chemical safety goggles and a full faceshield.	Protects against severe eye damage and skin burns from splashes.[3][4][5]
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Lab coat and/or chemically resistant apron or coveralls. Closed-toe shoes.	Prevents skin contact which can cause severe burns.[4][5][9][10]
Respiratory Protection	For routine use in a fume hood, respiratory protection may not be required. In case of inadequate ventilation, spills, or aerosol generation, a NIOSH-approved full-face respirator with a combination organic vapor/particulate (type ABEK) cartridge is necessary.	Protects against inhalation, which can cause respiratory sensitization, allergy, or asthma-like symptoms.[2][3][4][5]

Storage Requirements

Store in a cool, dry, and well-ventilated place with a recommended temperature of 2-8°C.[1][3][6] The container must be kept tightly closed to protect it from moisture, to which it is sensitive.

[5][11] The storage area should be secure and locked up.[5]

Incompatible Materials

Avoid contact with strong oxidizing agents, strong acids, strong bases, alcohols, and amines.[5]

[8][12] The material is also sensitive to moisture and hydrolyzes in water.[1][5]

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of exposure or a spill.

Spill and Leak Cleanup

In case of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition.[5] Absorb the spill with an inert, non-combustible material such as sand or vermiculite.

[5] Collect the absorbed material into a suitable, closed container for hazardous waste disposal.[9] Do not allow the product to enter drains or waterways.[5][13]

First Aid Measures

First responders should protect themselves before assisting. The following table outlines the immediate first aid measures required for different routes of exposure.

Table 4: First Aid Measures

Exposure Route	First Aid Procedure	References
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, administer artificial respiration. Seek immediate medical attention.	[5][14]
Skin Contact	Immediately take off all contaminated clothing. Flush the affected skin with large amounts of water for at least 15-20 minutes, using a safety shower if available. Seek immediate medical attention.	[5][15]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15-20 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.	[5]
Ingestion	Rinse the mouth thoroughly with water. Do NOT induce vomiting. If the person is conscious, give them two glasses of water to drink. Seek immediate medical attention.	[5][7]

Disposal Considerations

2,6-Difluorophenyl isothiocyanate and its containers must be treated as hazardous waste. [13] Disposal should be carried out through an approved waste disposal plant in accordance

with local, state, and federal regulations.[5] Do not dispose of it via drains or into the environment.[5][13]

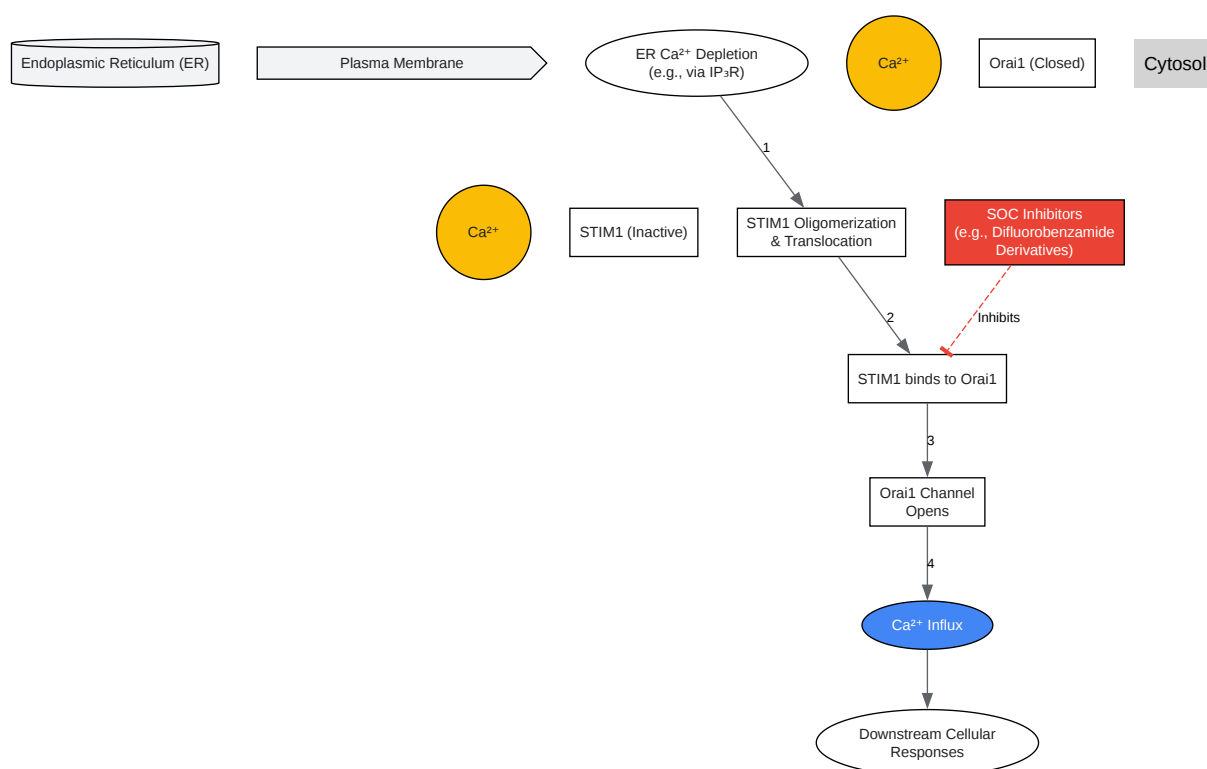
Applications in Research and Development

Role as a Chemical Intermediate

2,6-Difluorophenyl isothiocyanate serves as a versatile building block in organic synthesis.[1][2] The isothiocyanate group ($-N=C=S$) is a reactive electrophilic center, making it useful for creating a variety of sulfur- and nitrogen-containing heterocyclic compounds and thiourea derivatives.[16][17][18] These structures are often explored in drug discovery programs.[18] The compound can be prepared from 2,6-difluoroaniline.[1][4][6]

Potential Biological Relevance: Inhibition of Store-Operated Calcium Entry

While direct signaling pathway involvement for **2,6-Difluorophenyl isothiocyanate** is not documented, structurally related 2,6-difluorobenzamide derivatives have been synthesized and identified as inhibitors of store-operated calcium (SOC) channels.[19] This pathway is crucial for cellular calcium homeostasis and is implicated in conditions like colorectal cancer.[19] The inhibition targets the interaction between the ER calcium sensor STIM1 and the plasma membrane channel Orai1.[19]



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Caption: Simplified Store-Operated Calcium Entry (SOCE) pathway and potential inhibition site.

Experimental Protocols

The following sections provide a generalized experimental protocol for the use of **2,6-Difluorophenyl isothiocyanate** in a common synthetic transformation.

Protocol 1: General Synthesis of a N,N'-Disubstituted Thiourea

This protocol describes the reaction of **2,6-Difluorophenyl isothiocyanate** with a primary amine to form a thiourea derivative. This is a fundamental reaction for this class of compounds. [\[18\]](#)

Materials:

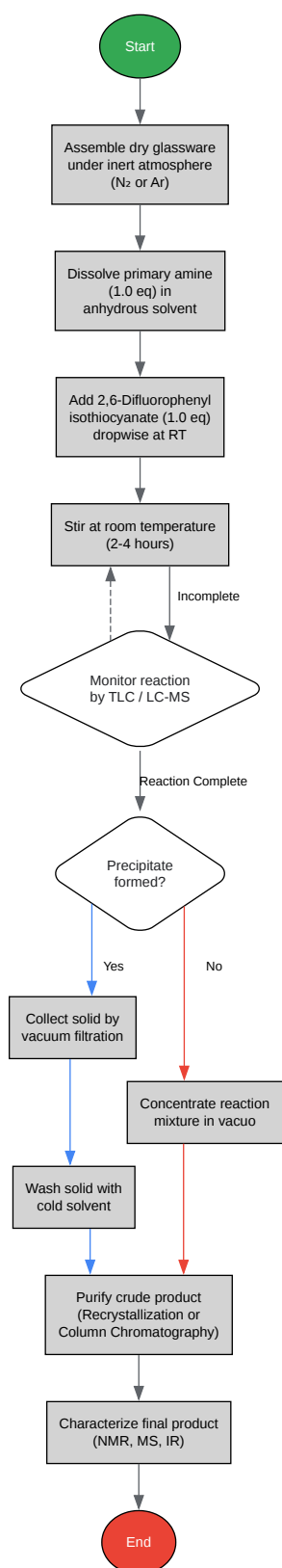
- **2,6-Difluorophenyl isothiocyanate**
- A primary amine (e.g., aniline or benzylamine) (1.0 eq)
- Anhydrous solvent (e.g., Dichloromethane, Ethanol, or Acetonitrile)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert gas supply (Nitrogen or Argon)

Procedure:

- Set up a clean, dry round-bottom flask equipped with a magnetic stir bar under an inert atmosphere.
- Dissolve the primary amine (1.0 equivalent) in the anhydrous solvent.
- To this stirring solution, add **2,6-Difluorophenyl isothiocyanate** (1.0 equivalent) dropwise at room temperature.
- Stir the reaction mixture at room temperature. Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). Reactions

are often complete within 2-4 hours.

- If a precipitate forms upon completion, collect the solid product by vacuum filtration. Wash the solid with a small amount of cold solvent.
- If no precipitate forms, concentrate the reaction mixture under reduced pressure.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.
- Characterize the final product using appropriate analytical techniques (^1H NMR, ^{13}C NMR, MS, IR).



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Caption: Experimental workflow for the synthesis and purification of a thiourea derivative.

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